

Application Notes and Protocols for Radiolabeling ML-10 with Fluorine-18

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Compound of Interest

Compound Name: ML-10

Cat. No.: B609117

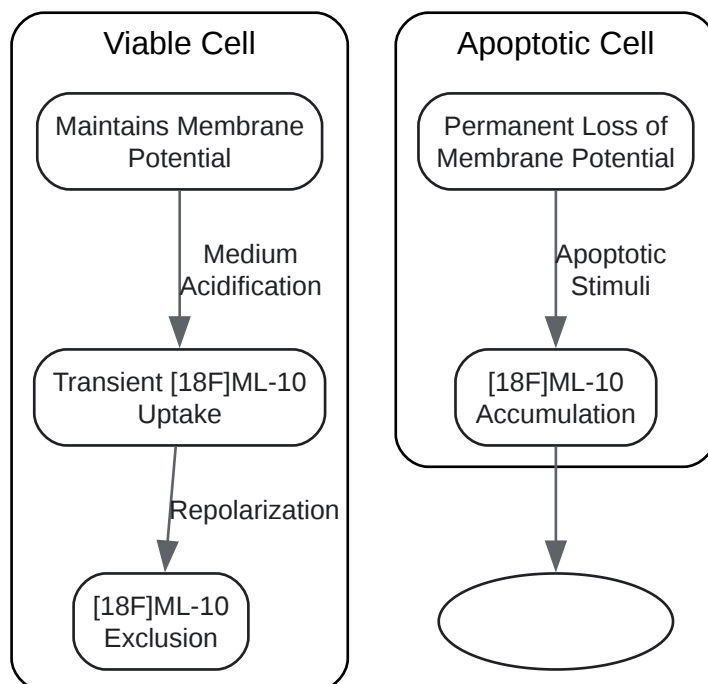
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Introduction

[18F]**ML-10**, or 2-(5-[18F]fluoropentyl)-2-methylmalonic acid, is a low molecular weight radiotracer developed for positron emission tomography (PET) imaging of apoptosis.[1] Its selective accumulation in apoptotic cells allows for the non-invasive visualization and quantification of cell death in vivo. This is particularly valuable in oncology for the early assessment of tumor response to therapy.[1] The underlying mechanism involves the tracer's uptake in cells that have lost their ability to maintain membrane potential, a characteristic feature of apoptosis.[1] This document provides a detailed protocol for the radiolabeling of **ML-10** with Fluorine-18, including experimental procedures, data presentation, and quality control measures.

Mechanism of Uptake

[18F]**ML-10** is a derivative of malonic acid and is designed to target apoptotic cells.[1] In viable cells, a transient uptake of the tracer can occur following medium acidification, but it is subsequently excluded as the cell repolarizes.[1] However, apoptotic cells undergo a permanent loss of these regulatory functions, leading to the accumulation of [18F]**ML-10**. This selective uptake allows for the differentiation between healthy, apoptotic, and necrotic cells.

Mechanism of [^{18}F]ML-10 Uptake in Apoptosis

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Caption: Cellular uptake mechanism of [^{18}F]ML-10.

Radiolabeling Protocol

The automated radiosynthesis of [^{18}F]ML-10 is typically a two-step process: nucleophilic substitution of a sulfonate precursor with [^{18}F]fluoride, followed by the hydrolysis of protective esters.

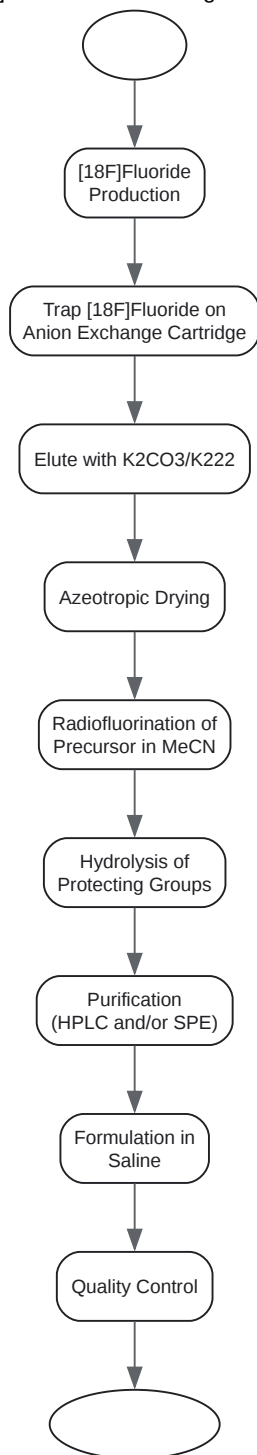
Materials and Equipment

- Automated radiosynthesis module (e.g., Tracerlab FX-FN)
- [^{18}F]Fluoride produced from a cyclotron

- Precursor: Mesylate or Tosylate precursor of **ML-10** with tert-butyl or ethyl ester protecting groups
- Reagents for fluorination: Kryptofix 2.2.2 (K222), Potassium Carbonate (K₂CO₃), Acetonitrile (MeCN)
- Reagents for hydrolysis: Trifluoroacetic acid (TFA) in water, Hydrochloric acid (HCl), or Sodium Hydroxide (NaOH)
- Purification: Semi-preparative Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system and/or Solid-Phase Extraction (SPE) cartridges (e.g., Sep-Pak C18)
- Quality control equipment: Analytical HPLC, radio-TLC, pH meter

Experimental Workflow

[18F]ML-10 Radiolabeling Workflow



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References

- 1. Interest and Limits of [18F]ML-10 PET Imaging for Early Detection of Response to Conventional Chemotherapy - PMC [pmc.ncbi.nlm.nih.gov]
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